

Nanchangmycin: A Technical Guide to its Chemical Structure and Properties

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Compound of Interest

Compound Name: Nanchangmycin

Cat. No.: B609417

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Introduction

Nanchangmycin is a polyether ionophore antibiotic produced by the bacterium *Streptomyces nanchangensis*. Initially recognized for its insecticidal and antibacterial activities, particularly against Gram-positive bacteria, recent research has highlighted its potent broad-spectrum antiviral properties. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of **Nanchangmycin**, along with detailed experimental protocols for its evaluation. This document is intended for researchers, scientists, and professionals in the field of drug development.

Chemical Structure and Physicochemical Properties

Nanchangmycin is a complex polyether antibiotic. Its chemical structure is characterized by a series of cyclic ether rings and a carboxylic acid group, which are crucial for its ionophoric activity.

Table 1: Physicochemical Properties of **Nanchangmycin**

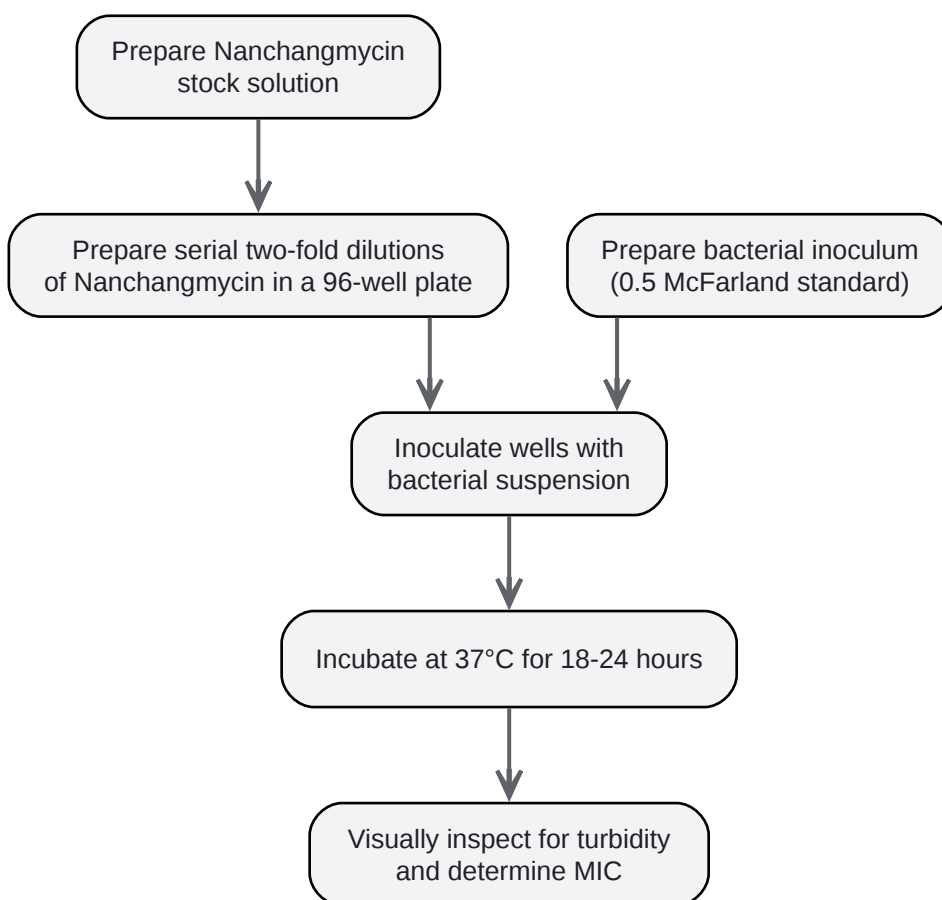
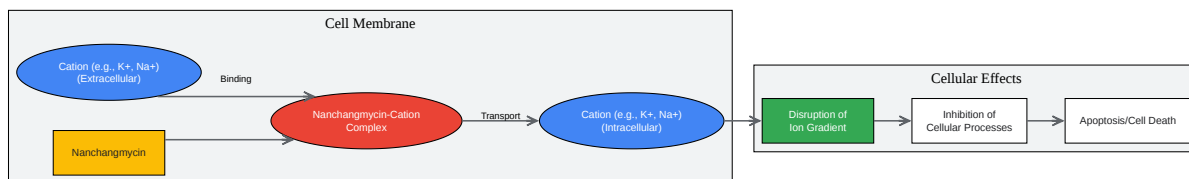
Property	Value	Reference
Chemical Formula	C47H77NaO14	[1][2]
Molecular Weight	889.1 g/mol	[1][2]
CAS Number	65101-87-3	[1]
Appearance	White to off-white solid	
Solubility	Soluble in DMSO, ethanol, and methanol	[1]
Melting Point	Data not available	
Optical Rotation	Data not available	

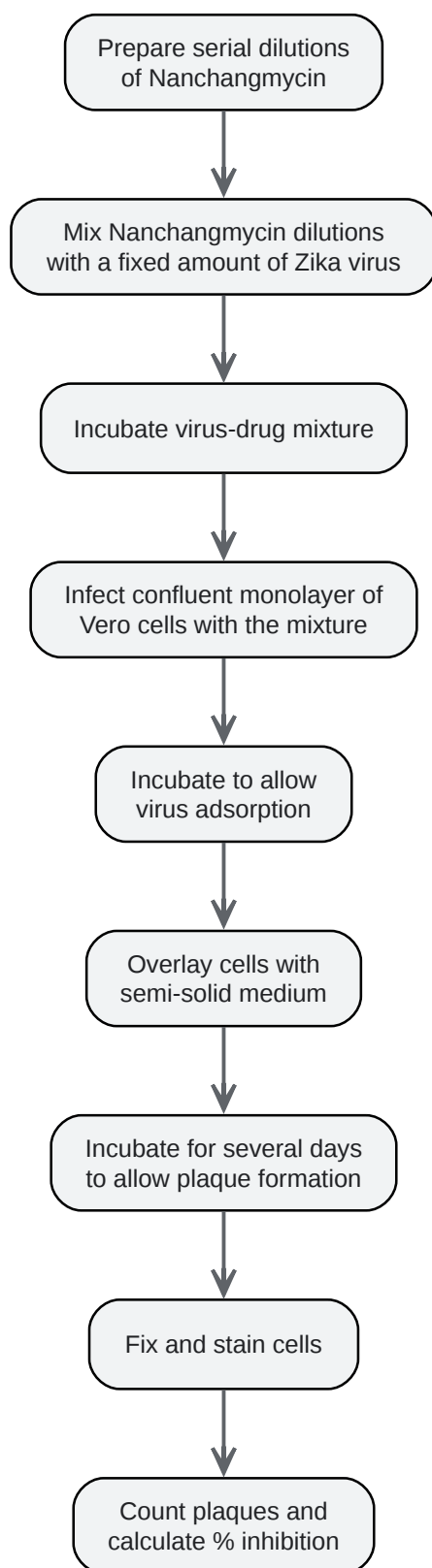
Biological Properties and Mechanism of Action

Nanchangmycin exhibits a range of biological activities, including antibacterial, antiviral, and insecticidal properties. Its primary mechanism of action is believed to be its function as an ionophore, disrupting ion gradients across cellular membranes. This disruption of ion homeostasis can lead to a cascade of downstream effects, ultimately inhibiting cellular processes in target organisms.

As an ionophore, **Nanchangmycin** can form lipid-soluble complexes with cations and transport them across biological membranes, dissipating the electrochemical gradients that are essential for cellular function. This activity is the basis for its antibacterial and potential anticancer effects. In the context of its antiviral activity, particularly against the Zika virus, **Nanchangmycin** has been shown to inhibit viral entry into host cells.

Signaling Pathway of Ionophore-Mediated Disruption





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References

- 1. A Plaque Reduction Neutralization Test for the Detection of ZIKV-Specific Antibodies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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